Technical Guide: Characterization & Synthesis of Methyl 3-(2,4,5-trimethylphenyl)acrylate

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Compound of Interest

Compound Name:	*Methyl 3-(2,4,5-trimethylphenyl)acrylate*
CAS No.:	*1562464-30-5*
Cat. No.:	*B2983376*

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Executive Summary

Methyl 3-(2,4,5-trimethylphenyl)acrylate (CAS: 1562464-30-5) is a specialized functional monomer and synthetic intermediate belonging to the aryl cinnamate family.[1] Distinguished by the electron-donating 2,4,5-trimethyl substitution pattern, this molecule exhibits unique steric and electronic properties compared to unsubstituted cinnamates.

This guide provides a comprehensive technical framework for the synthesis, purification, and structural characterization of this compound. It addresses the critical need for rigorous analytical standards in drug development and advanced materials science, specifically focusing on its role as a precursor for sterically crowded polymeric backbones and potential retinoid analogs.

Chemical Identity & Properties

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Property	Specification
IUPAC Name	Methyl (2E)-3-(2,4,5-trimethylphenyl)prop-2-enoate
Molecular Formula	$C_{13}H_{16}O_2$
Molecular Weight	204.27 g/mol
Physical State	White to off-white crystalline solid (Standard)
Solubility	Soluble in CH_2Cl_2, DMSO, MeOH; Insoluble in H_2O
Key Functional Groups	-unsaturated ester, electron-rich arene

Synthesis Strategy: The Heck Coupling Protocol

While Fischer esterification is viable, the Heck-Mizoroki Coupling is the preferred route for high-precision synthesis in a drug discovery context. It allows for the direct construction of the carbon skeleton from commercially available aryl halides, avoiding the multi-step preparation of the carboxylic acid.

Reaction Mechanism & Causality

The reaction utilizes a Palladium(0) cycle. The electron-rich nature of the 2,4,5-trimethylbenzene ring facilitates the oxidative addition step, but the steric bulk at the ortho position (C2-Methyl) requires a phosphine ligand with a wide bite angle or high activity (e.g., $P(o\text{-}tol)_3$ or dppf) to ensure efficient reductive elimination.

Experimental Protocol (Self-Validating)

Reagents:

- 1-Bromo-2,4,5-trimethylbenzene (1.0 equiv)
- Methyl acrylate (1.5 equiv)
- $Pd(OAc)_2$ (5 mol%)

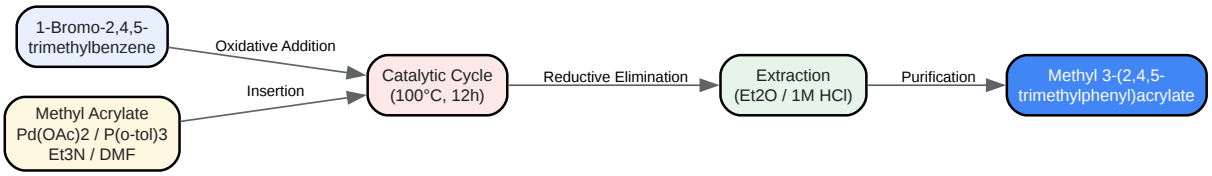
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- Tri-o-tolylphosphine (10 mol%)
- Triethylamine (2.0 equiv)
- Solvent: Anhydrous DMF

Step-by-Step Methodology:

- Inerting: Charge a flame-dried Schlenk flask with the aryl bromide, $Pd(OAc)_2$, and phosphine ligand. Evacuate and backfill with Argon (3x) to prevent Pd oxidation (Pd black formation).
- Solvation: Add degassed DMF via syringe.
- Activation: Add triethylamine followed by methyl acrylate. The base is critical to regenerate the Pd(0) species by scavenging HBr.
- Thermal Cycle: Heat to 100°C for 12 hours. Validation Point: Monitor via TLC (Hexane/EtOAc 9:1). The disappearance of the starting bromide (Rf ~0.8) and appearance of a UV-active blue-fluorescent spot (Rf ~0.5) indicates conversion.
- Workup: Cool to RT. Dilute with Et_2O, wash with 1M HCl (to remove amine salts), then brine. Dry over $MgSO_4$.[2][3]
- Purification: Flash column chromatography (SiO_2, Gradient 0-10% EtOAc in Hexanes).

Synthesis Workflow Diagram



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Figure 1: Palladium-catalyzed Heck cross-coupling pathway for direct synthesis.

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Structural Characterization

Accurate characterization relies on identifying the specific substitution pattern of the aromatic ring and the stereochemistry of the alkene.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum is the primary validation tool. The 2,4,5-trimethyl substitution results in two isolated aromatic protons, appearing as sharp singlets rather than the complex multiplets seen in mono-substituted cinnamates.

Expected ^1H NMR Data (400 MHz, $CDCl_3$):

Chemical Shift (δ)	Multiplicity	Integral	Assignment	Mechanistic Insight
7.95	Doublet (J = 16.0 Hz)	1H	Vinyl H (β)	Deshielded by conjugation; trans geometry confirmed by J > 14 Hz.
7.25	Singlet	1H	Ar-H (C6)	Isolated proton (para to methyl).
6.95	Singlet	1H	Ar-H (C3)	Isolated proton (shielded relative to C6).
6.35	Doublet (J = 16.0 Hz)	1H	Vinyl H (α)	Shielded by resonance from ester oxygen.
3.80	Singlet	3H	O-CH_3	Characteristic methyl ester.
2.35, 2.28, 2.25	Singlets	9H	Ar-CH_3 (x3)	Distinct environments due to electronic asymmetry.

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Infrared (IR) Spectroscopy[4]

- Ester Carbonyl (C=O): Strong band at ~1715 cm^{-1}.
- Alkene (C=C): Medium intensity at 1630 cm^{-1} (Conjugated).
- Aromatic C-H: Weak bands >3000 cm^{-1}.

Mass Spectrometry (GC-MS)

- Molecular Ion (M^+): m/z 204.
- Base Peak: Loss of methoxy group $[M - OCH_3]^+$ (m/z 173) or loss of the methyl ester moiety.

Quality Control & Analytical Workflow

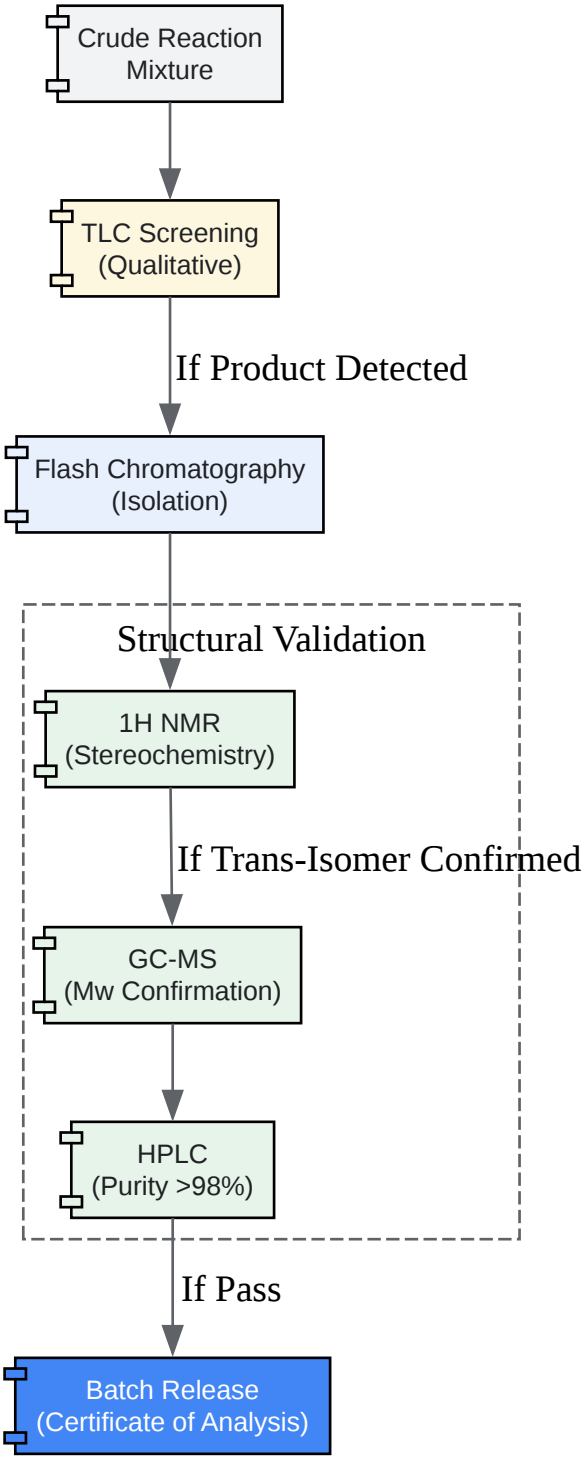
To ensure the material is suitable for downstream applications (e.g., polymerization or biological assays), a multi-tiered analytical approach is required.

Purity Assessment Protocol

- HPLC Method: C18 Reverse Phase Column, Acetonitrile/Water gradient (50% -> 95%).
- Criteria: Purity > 98% (Area under curve).
- Impurity Check: Specifically monitor for homocoupled biaryl species (from Pd cycle) or unreacted bromide.

Analytical Logic Diagram

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Figure 2: Sequential logic for analytical validation and batch release.

Applications in Research

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Polymer Science

This monomer is used to introduce "bulky" aromatic side chains into polyacrylates. The trimethylphenyl group increases the Glass Transition Temperature (Tg) of the resulting polymer by restricting chain rotation, a property vital for high-performance optical coatings [1].

Biological Modeling

As a derivative of ferulic and cinnamic acids, this molecule serves as a lipophilic probe to study the binding pockets of enzymes that process phenylpropanoids. The absence of hydroxyl groups (unlike ferulic acid) prevents hydrogen bonding, allowing researchers to isolate steric contributions to binding affinity [2].

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